

Application Notes and Protocols for TMP778 Administration in Mouse Models

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Compound of Interest

Compound Name: *TMP778*

Cat. No.: *B10824322*

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Introduction

TMP778 is a potent and selective inverse agonist of the Retinoic acid receptor-related orphan receptor gamma t (ROR γ t). ROR γ t is a key transcription factor in the differentiation and function of T helper 17 (Th17) cells, which play a critical role in the pathogenesis of various autoimmune and inflammatory diseases. By inhibiting ROR γ t, **TMP778** effectively suppresses the production of pro-inflammatory cytokines, primarily Interleukin-17 (IL-17), making it a valuable tool for in vivo studies of autoimmune disease models. These application notes provide detailed protocols for the administration of **TMP778** to mouse models, based on established methodologies in the scientific literature.

Data Presentation

The following tables summarize the quantitative data for **TMP778** administration in mouse models as reported in peer-reviewed studies.

Table 1: **TMP778** Administration Parameters in Mouse Models

| Parameter | Details | Mouse Model | Reference |
|-----------------------------------|---|-------------|-----------|
| Administration Route | Subcutaneous (s.c.) injection | EAU, EAE | [1][2][3] |
| Dosage | 20 mg/kg, twice daily | EAU | [1] |
| 200 µg per injection, twice daily | EAE | [3][4] | |
| Vehicle Composition 1 | 3% dimethylacetamide, 10% Solutol, 87% saline | EAU | [1] |
| Vehicle Composition 2 | Dimethyl sulfoxide (DMSO) | EAU, EAE | [1][3] |
| Treatment Schedule | Twice daily injections | EAU, EAE | [1][3][4] |

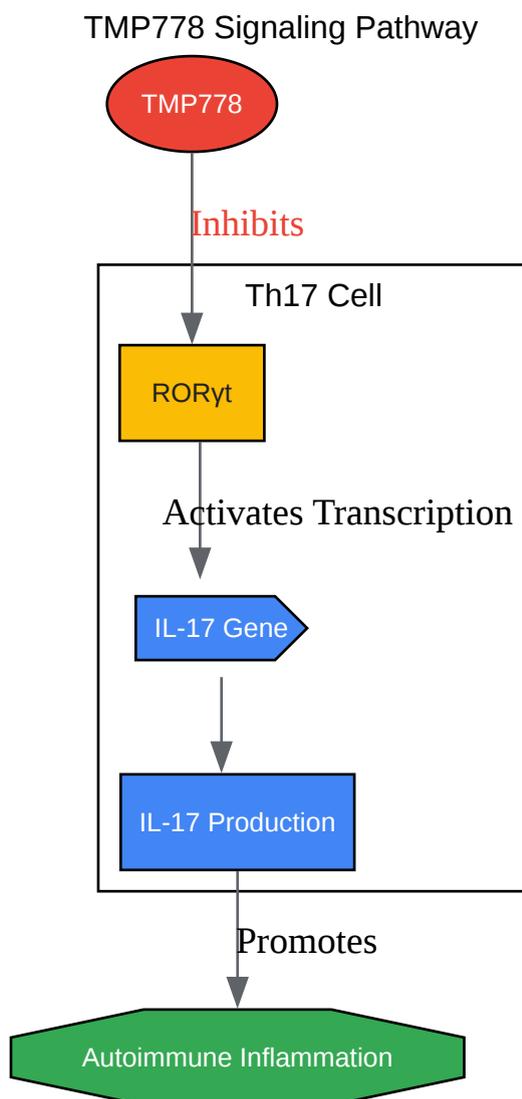
 Table 2: In Vitro Efficacy of **TMP778**

| Assay | IC ₅₀ | Cell Type | Reference |
|----------------------------|------------------|-------------|-----------|
| FRET Assay | 7 nM | - | [4] |
| IL-17F Promoter Assay | 63 nM | - | [4] |
| Th17 Cells | 0.03 µM | - | [4] |
| Tc17 Cells | 0.005 µM | - | [4] |
| Mouse Th17 Differentiation | 0.1 µM | Mouse Cells | [2] |
| IL-17A Production | 0.1 µM | Mouse Cells | [2] |

Note: Pharmacokinetic data for **TMP778** in mouse models, such as half-life, C_{max}, and bioavailability, are not readily available in the reviewed scientific literature.

Signaling Pathway and Experimental Workflow

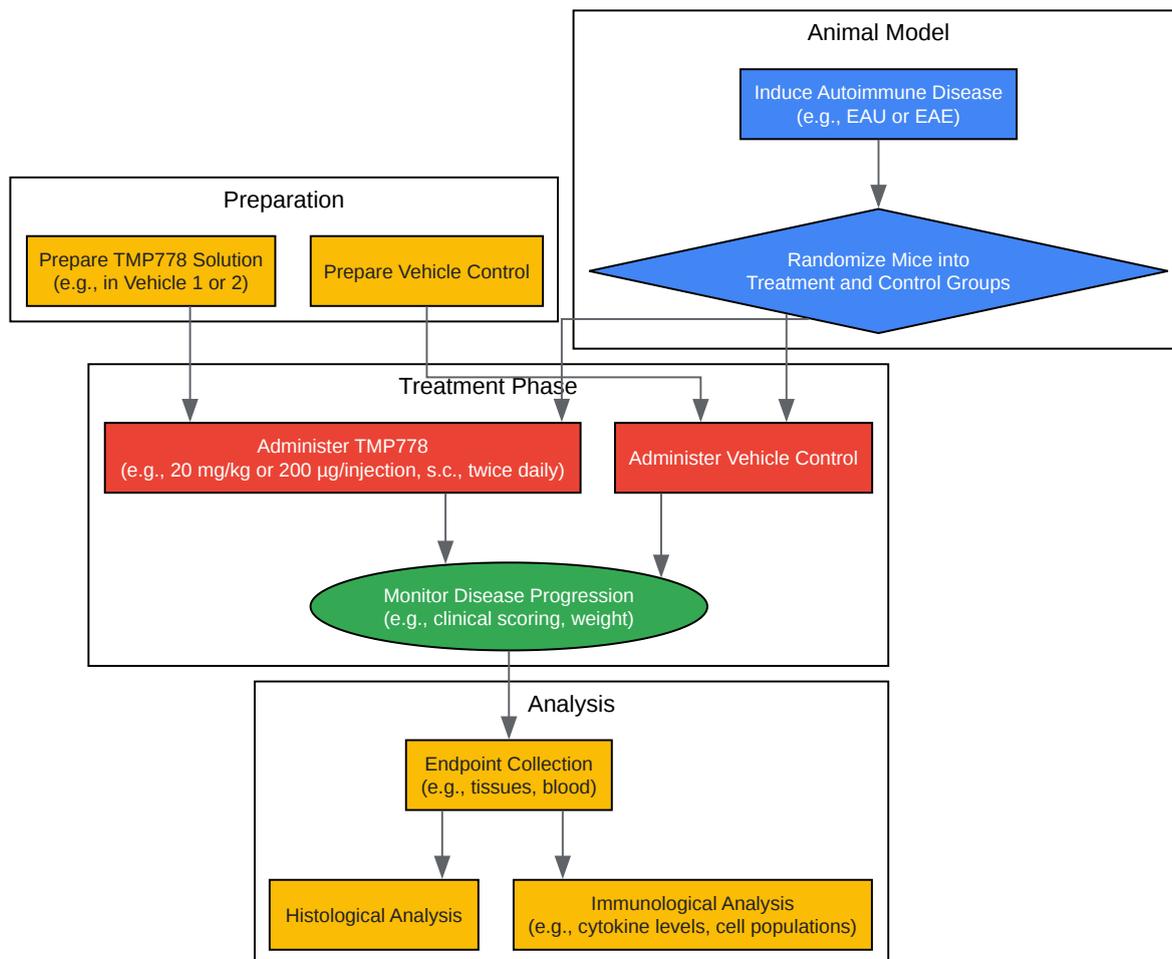
The diagrams below illustrate the signaling pathway targeted by **TMP778** and a general experimental workflow for its in vivo application.



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Caption: **TMP778** inhibits RORyt, blocking IL-17 gene transcription and subsequent pro-inflammatory cytokine production.

In Vivo Experimental Workflow for TMP778



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Caption: A generalized workflow for in vivo studies using **TMP778** in mouse models of autoimmune disease.

Experimental Protocols

The following are detailed protocols for the preparation and administration of **TMP778** in mouse models of Experimental Autoimmune Uveitis (EAU) and Experimental Autoimmune Encephalomyelitis (EAE).

Protocol 1: **TMP778** Administration for Experimental Autoimmune Uveitis (EAU) Model

1. Materials:

- **TMP778**
- Dimethylacetamide
- Solutol HS 15
- Sterile Saline (0.9% NaCl)
- Alternatively: Dimethyl sulfoxide (DMSO)
- Sterile 1 mL syringes with 27-30 gauge needles
- B10.A mice (or other susceptible strain)
- Interphotoreceptor retinoid-binding protein (IRBP)
- Complete Freund's Adjuvant (CFA)

2. Preparation of **TMP778** Solution (Vehicle 1):

- Prepare the vehicle by mixing 3% dimethylacetamide, 10% Solutol, and 87% sterile saline.[1]
- Warm the vehicle slightly to aid in the dissolution of **TMP778**.
- Dissolve **TMP778** in the vehicle to a final concentration that allows for the administration of 20 mg/kg in a reasonable injection volume (e.g., 100-200 μ L).
- Ensure the solution is clear and free of precipitates before injection. Prepare fresh daily.

3. EAU Induction:

- Emulsify IRBP in CFA according to standard EAU induction protocols.
- Immunize mice with the IRBP/CFA emulsion to induce EAU.[1][5]

4. **TMP778** Administration:

- Begin **TMP778** treatment on the day of immunization (Day 0) or as per the experimental design.
- Administer **TMP778** subcutaneously at a dose of 20 mg/kg.[1]
- Injections should be given twice daily, for example, in the morning and evening.[1]
- Administer the vehicle solution to the control group using the same volume and schedule.
- Vary the injection site on the abdomen to avoid local irritation.

5. Monitoring and Analysis:

- Monitor the mice for clinical signs of EAU using funduscopy or other appropriate methods.[6]
- At the experimental endpoint, collect eyes for histological analysis and spleens or lymph nodes for immunological assays (e.g., cytokine production in response to IRBP).[1][6]

Protocol 2: **TMP778** Administration for Experimental Autoimmune Encephalomyelitis (EAE) Model

1. Materials:

- **TMP778**
- Dimethyl sulfoxide (DMSO)
- Sterile 1 mL syringes with 27-30 gauge needles
- C57BL/6 mice (or other susceptible strain)

- Myelin oligodendrocyte glycoprotein (MOG) 35-55 peptide

- Complete Freund's Adjuvant (CFA)

- Pertussis toxin

2. Preparation of **TMP778** Solution (Vehicle 2):

- Dissolve **TMP778** in 100% DMSO to a stock concentration.

- For injections, the stock solution may be further diluted if necessary, though direct injection of small volumes of DMSO is common.

- Prepare a fresh solution for each day of injections.

3. EAE Induction:

- Emulsify MOG35-55 in CFA.

- Induce EAE in mice by immunization with the MOG/CFA emulsion and administration of pertussis toxin according to standard protocols.[\[3\]](#)[\[4\]](#)

4. **TMP778** Administration:

- Initiate **TMP778** treatment from the day of immunization (Day 0).[\[3\]](#)[\[4\]](#)

- Administer 200 µg of **TMP778** per injection, subcutaneously.[\[3\]](#)[\[4\]](#)

- Injections are administered twice daily.[\[3\]](#)[\[4\]](#)

- The control group should receive an equivalent volume of DMSO.

- Alternate injection sites to minimize skin irritation.

5. Monitoring and Analysis:

- Monitor mice daily for clinical signs of EAE and record scores based on a standardized scale (e.g., 0-5).[\[3\]](#)[\[4\]](#)

- At the conclusion of the experiment, isolate mononuclear cells from the central nervous system (CNS) to analyze immune cell infiltration and cytokine production (e.g., IL-17 and IFN- γ) by flow cytometry or other methods.[3]

Conclusion

TMP778 is a valuable research tool for studying the role of the Th17/IL-17 axis in autoimmune diseases. The protocols outlined above provide a framework for the effective in vivo administration of **TMP778** in mouse models. Researchers should optimize these protocols based on their specific experimental needs and institutional guidelines for animal care and use. The provided quantitative data and diagrams offer a quick reference for experimental design and understanding the mechanism of action of **TMP778**. Further investigation into the pharmacokinetics of **TMP778** in mice would be beneficial for refining dosage and administration schedules.

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